

4,5-Dimethyloctane: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dimethyloctane

Cat. No.: B098873

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CAS Number: 15869-96-2

This technical guide provides a summary of the currently available information for **4,5-dimethyloctane**, geared towards researchers, scientists, and drug development professionals. While in-depth biological data and established experimental protocols are limited in the public domain, this document consolidates the known chemical and physical properties, along with general synthesis methodologies.

Chemical and Physical Properties

4,5-Dimethyloctane is a branched-chain alkane with the molecular formula C₁₀H₂₂.^{[1][2][3]} Its chemical structure consists of an octane backbone with two methyl groups attached to the fourth and fifth carbon atoms. A summary of its key properties is presented in the table below.

Property	Value	Source
CAS Number	15869-96-2	[1][2][3]
Molecular Formula	C10H22	[1][2][3]
Molecular Weight	142.28 g/mol	[1][2][3]
IUPAC Name	4,5-dimethyloctane	
Synonyms	Octane, 4,5-dimethyl-	
Stereoisomers	(R,R)-(.+-.)-4,5-dimethyloctane, (R,S)-4,5-dimethyloctane, 4,5-dimethyloctane, meso, 4,5-Dimethyloctane, threo	

Synthesis and Experimental Information

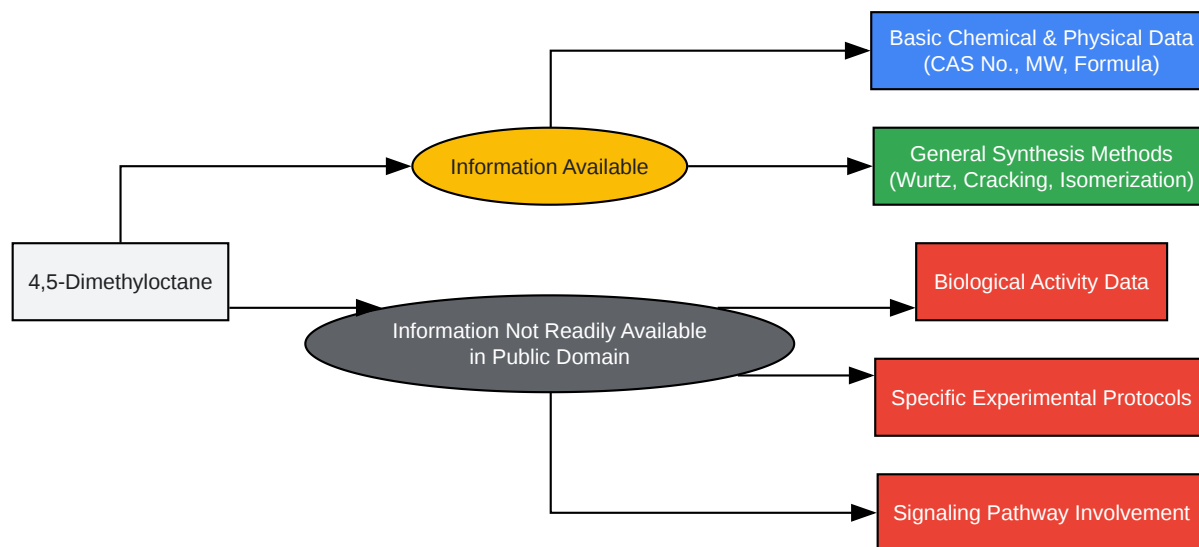
The synthesis of **4,5-dimethyloctane** can be achieved through several general organic chemistry reactions, including the Wurtz reaction, hydrocarbon cracking, and the isomerization of straight-chain alkanes.[2] One commercially available source describes it as a product resulting from n-pentane/iso-butane coupling.[3]

It is important to note that while **4,5-dimethyloctane** is available commercially as a biochemical assay reagent, it comes with the cautionary note that it has not been fully validated for medical applications and is intended for research use only.[3]

A detailed search of scientific literature and chemical databases did not yield specific, validated experimental protocols for the application of **4,5-dimethyloctane** in biological systems or drug development assays. Similarly, there is no published information linking **4,5-dimethyloctane** to any specific signaling pathways.

Logical Relationship: Information Availability

The following diagram illustrates the current state of available information for **4,5-dimethyloctane**.



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Caption: Availability of technical information for **4,5-Dimethyloctane**.

Conclusion

The CAS number for **4,5-dimethyloctane** is 15869-96-2. While basic chemical and physical data, along with general synthesis routes are known, there is a significant lack of in-depth technical information regarding its biological activity, specific experimental protocols, and involvement in signaling pathways in the public domain. Researchers and drug development professionals interested in this compound should consider this data gap in their research planning. Further investigation and primary research would be required to elucidate the biological relevance and potential applications of **4,5-dimethyloctane**.

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References

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- 2. Buy 4,5-Dimethyloctane | 15869-96-2 [smolecule.com]
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